

Thermal Stability & Process Safety Guide: 3-Chloro-6-(methoxymethyl)pyridazine

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Compound of Interest

Compound Name: 3-Chloro-6-(methoxymethyl)pyridazine

CAS No.: 1289385-57-4

Cat. No.: B593875

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Executive Summary

3-Chloro-6-(methoxymethyl)pyridazine (CAS: 1289385-57-4) is a functionalized heterocyclic building block characterized by a robust pyridazine core substituted with a reactive chloro-group and a methoxymethyl (MOM-like) ether side chain.

While the pyridazine ring confers high thermal resistance (stable $>200^{\circ}\text{C}$), the methoxymethyl ether linkage introduces specific oxidative and acidic sensitivities. This guide establishes that the compound is thermally stable under standard processing conditions (up to $\sim 150^{\circ}\text{C}$) but presents a Flash Point of 118°C and a Boiling Point of 271°C , requiring strict inerting protocols during high-temperature isolation to prevent vapor-phase ignition or ether peroxidation.

Chemical Profile & Structural Analysis

Identification

Parameter	Detail
IUPAC Name	3-Chloro-6-(methoxymethyl)pyridazine
CAS Number	1289385-57-4
Molecular Formula	C ₆ H ₇ ClN ₂ O
Molecular Weight	158.58 g/mol
Structure	Pyridazine ring (1,2-diazine) substituted at C3 (Cl) and C6 (CH ₂ OCH ₃)

Functional Group Stability Analysis

The thermal behavior of this molecule is dictated by the interaction between its three core components:

- The Pyridazine Core (N=N bond):
 - Stability:[1][2][3] High.[4] Unlike peroxides or azides, the N=N bond in the pyridazine ring is part of an aromatic system, stabilizing it against homolytic cleavage.
 - Risk: Ring opening typically requires temperatures >280°C or strong UV irradiation.
- The Chloride Substituent (C-Cl):
 - Stability:[1][2][3] High thermal stability.[2][5][6]
 - Reactivity: Susceptible to Nucleophilic Aromatic Substitution (S_NAr). If heated with strong nucleophiles (amines, alkoxides) without temperature control, exotherms can occur.
- The Methoxymethyl Ether (-CH₂-O-CH₃):
 - Stability:[1][2][3] Moderate.[7] This is the "weak link" regarding process safety.
 - Risk: Ethers are prone to auto-oxidation to form peroxides upon prolonged exposure to air, especially under light. Thermal stressing of a peroxidized sample can lead to explosive decomposition.

Thermal Hazard Assessment

Physical Thermal Properties[12][13]

- Boiling Point: 271°C (at 760 mmHg)[8]
- Flash Point: 118°C[8]
- Density: 1.248 g/cm³[8]

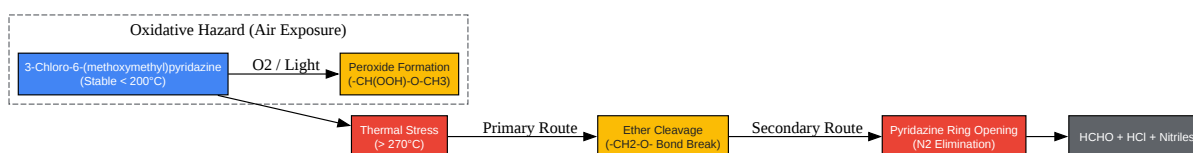
Decomposition Thermodynamics

The wide gap between the Flash Point (118°C) and Boiling Point (271°C) suggests a stable liquid range, but it also indicates that distillation at atmospheric pressure is hazardous.

- Decomposition Onset (Theoretical): Likely >250°C.
- Hazard Zone: The compound's flash point is relatively low compared to its boiling point. Heating open vessels above 110°C creates a flammable vapor-air mixture.

Decomposition Pathways

At extreme temperatures (>270°C) or in the presence of strong acids, the methoxymethyl group can cleave, releasing formaldehyde and methanol equivalents, followed by ring degradation.



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Figure 1: Thermal and oxidative decomposition pathways. Note the peroxide risk typical of benzylic-like ethers.

Experimental Protocols for Stability Testing

To validate the safety of this compound for a specific process (e.g., scale-up >100g), you must perform the following thermal screening.

Differential Scanning Calorimetry (DSC)

Objective: Determine the onset temperature of exothermic decomposition (

).

- Sample Preparation: Load 2–5 mg of **3-Chloro-6-(methoxymethyl)pyridazine** into a gold-plated high-pressure crucible (to prevent evaporation masking decomposition).
- Standard: Indium (for calibration).
- Method:
 - Equilibrate at 25°C.
 - Ramp 5°C/min to 350°C.
 - Atmosphere: Nitrogen (50 mL/min).
- Acceptance Criteria:
 - No exotherms > 50 J/g below
 - If an exotherm is detected, calculate
(temperature where time to maximum rate is 24 hours) using iso-conversional kinetics.

Isothermal Stress Testing (Accelerated Aging)

Objective: Verify stability of the ether linkage over time.

- Setup: Place 500 mg samples in sealed HPLC vials.

- Conditions: Hold at 80°C, 100°C, and 120°C for 24 hours.
- Analysis: Analyze by HPLC-UV (254 nm).
 - Pass Criteria: Purity decrease < 0.5%.
 - Fail Indicator: Appearance of 3-chloro-6-hydroxymethylpyridazine (hydrolysis product) or 3-chloropyridazine.

Process Safety in Scale-Up

Handling the Flash Point (118°C)

Because the flash point is accessible during standard reaction heating (e.g., refluxing in toluene or DMF), strict inerting is required.

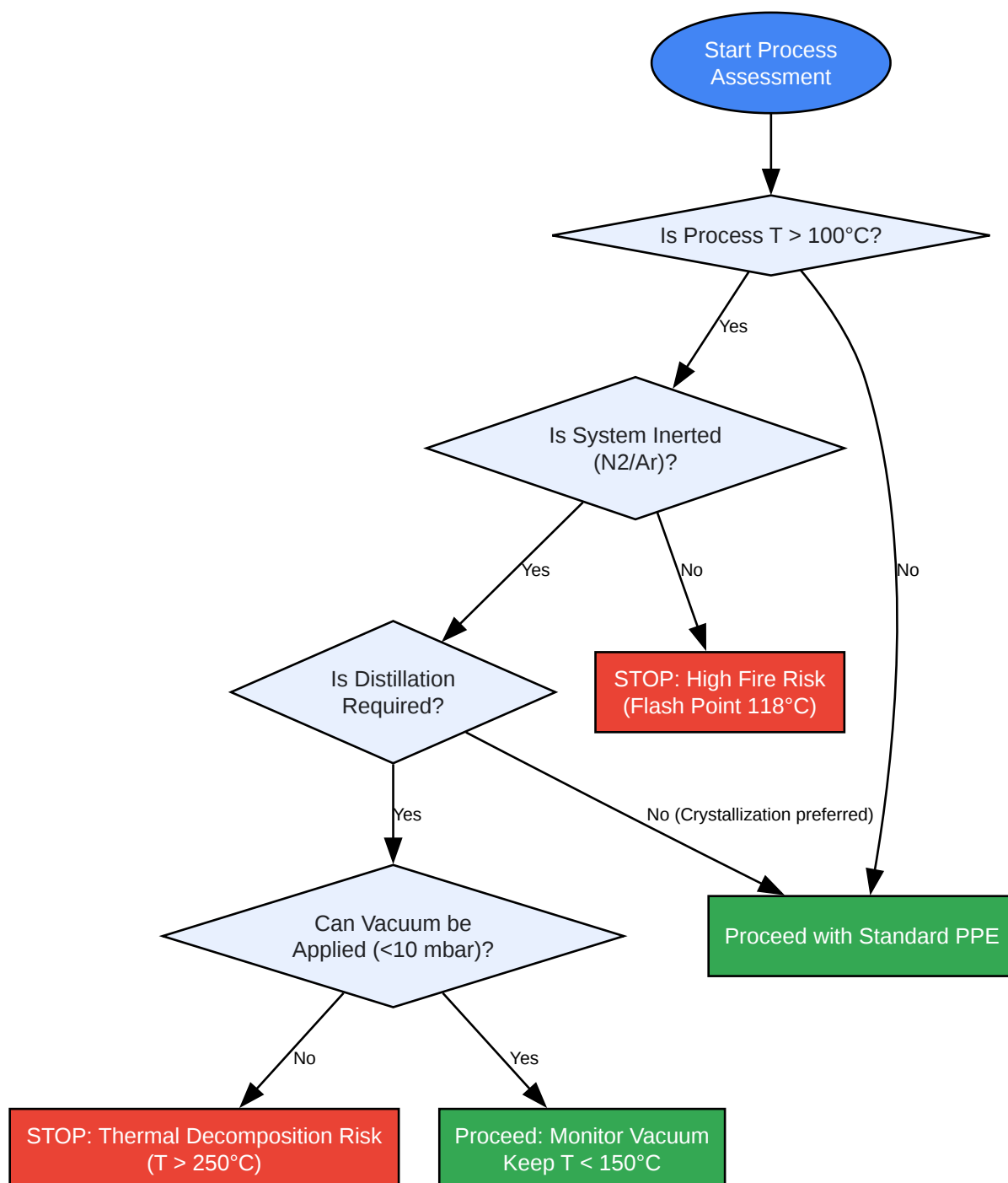
- Nitrogen Pad: Maintain < 5% Oxygen concentration in the headspace.
- Static Discharge: Ground all equipment. The ether functionality increases the resistivity of non-polar solutions, raising static accumulation risk.

Distillation Hazards

Purification often involves distillation due to the high boiling point (271°C).

- Do NOT distill at atmospheric pressure. The temperature required (271°C) approaches the theoretical ring-degradation threshold.
- Protocol: Use high vacuum (< 5 mmHg). This reduces the boiling point to a safer range (likely 120–140°C), keeping the material well below its thermal decomposition onset.

Safety Decision Tree



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Figure 2: Process safety decision logic for handling **3-Chloro-6-(methoxymethyl)pyridazine**.

References

- Chemical Identification & Physical Properties

- Source: ChemWhat Database. "3-Chloro-6-methoxymethyl-pyridazine CAS#: 1289385-57-4".
- URL:[[Link](#)] (Verified Boiling Point: 271°C, Flash Point: 118°C).
- Pyridazine Ring Stability
 - Source: MDPI Molecules. "Thermal Characterisation of Disubstituted Heterofused Triazinones". (Establishes pyridazine core stability >160°C).
 - URL:[[Link](#)][9]
- General Ether Peroxidation Hazards
 - Source: National Institutes of Health (NIH) - PubChem.
 - URL:[[Link](#)]
- Source: GuideChem. "Synthesis of 3,6-dichloro-4-isopropylpyridazine".

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Sources

- 1. [researchgate.net](#) [[researchgate.net](#)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. CN112645883A - Preparation method of 3, 6-dichloropyridazine - Google Patents [[patents.google.com](#)]
- 4. [prepchem.com](#) [[prepchem.com](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. [jocpr.com](#) [[jocpr.com](#)]
- 8. [chemwhat.com](#) [[chemwhat.com](#)]

- [9. guidechem.com \[guidechem.com\]](https://www.guidechem.com)
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